# Technical Guide: 2-Bromo-4-chloro-3,6-difluoroaniline

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *2-Bromo-4-chloro-3,6-difluoroaniline* |
| *CAS No.:* | *1263376-86-8* |
| *Cat. No.:* | *B2838942* |

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## Nomenclature, Synthesis, and Strategic Application in Drug Discovery

## Executive Summary

**2-Bromo-4-chloro-3,6-difluoroaniline** (BCDF) is a highly specialized poly-halogenated aniline derivative used primarily as a scaffold in the synthesis of agrochemicals (specifically PPO inhibitors) and pharmaceutical kinase inhibitors.[1] Its value lies in its unique substitution pattern: the presence of fluorine atoms at the 3 and 6 positions modulates metabolic stability and lipophilicity, while the bromine and chlorine atoms provide orthogonal handles for cross-coupling reactions (e.g., Suzuki-Miyaura, Buchwald-Hartwig).

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| Property | Data |
|---|---|
| CAS Number | 1263376-86-8 |
| Molecular Formula | $C_6H_3BrClF_2N$ |
| Molecular Weight | 242.45 g/mol |
| Appearance | Off-white to pale brown solid |
| Primary Hazard | Skin Irritant, Acute Toxicity (Oral/Inhalation) |

# Nomenclature & Structural Analysis

## IUPAC Name Derivation

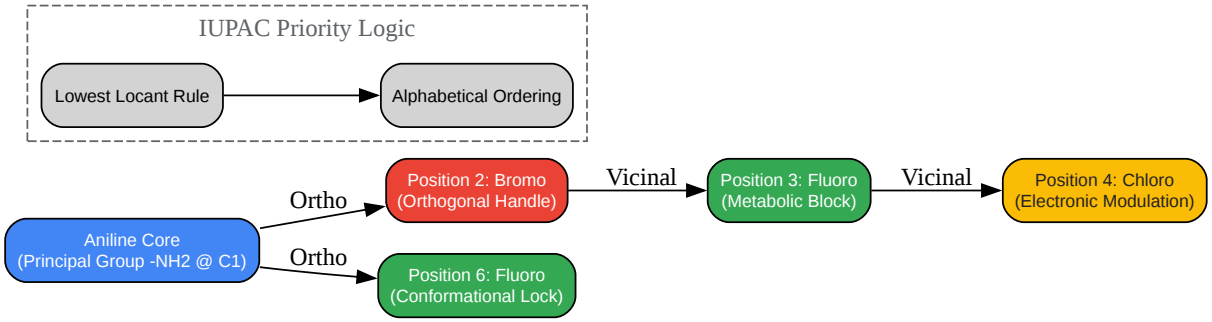
The name **2-bromo-4-chloro-3,6-difluoroaniline** is derived systematically according to IUPAC 2013 recommendations.

- Principal Functional Group: The amino group ($-NH_2$) takes priority, defining the parent structure as aniline and assigning the carbon bonded to it as position 1.
- Numbering Direction: The ring is numbered to give the lowest possible locant set for the substituents.
  - Clockwise: 2-Bromo, 3-Fluoro, 4-Chloro, 6-Fluoro.[2] Set: 2,3,4,6.
  - Counter-Clockwise: 2-Fluoro, 4-Chloro, 5-Fluoro, 6-Bromo. Set: 2,4,5,6.
  - Comparison: The set 2,3,4,6 is lower than 2,4,5,6 at the first point of difference.
- Alphabetical Citation: Substituents are listed alphabetically (Bromo > Chloro > Fluoro) regardless of their position number.

## Structural Visualization (DOT)

The following diagram illustrates the priority logic and steric environment of the molecule.

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Figure 1: Structural deconstruction and functional roles of substituents on the aniline core.

# Synthesis & Manufacturing Logic

## Retrosynthetic Analysis

The synthesis of BCDF typically avoids direct halogenation of aniline due to over-reactivity. Instead, it relies on the reduction of a nitrobenzene precursor or the controlled halogenation of a protected aniline/deactivated system.

Preferred Route: Halogenation of 4-chloro-2,5-difluoroaniline.

- Rationale: The amino group is a strong ortho, para-director. In 4-chloro-2,5-difluoroaniline, the para position is blocked by Chlorine. The fluorine at C5 directs ortho (to itself) and para (to C2). The fluorine at C2 directs to C3.
- Regioselectivity: The position ortho to the amino group (C2 in the precursor, becoming C6 in the final product) is the most nucleophilic site remaining. However, to achieve the specific 2-bromo-4-chloro-3,6-difluoro pattern, one often starts from 2,4,5-trifluoronitrobenzene or similar precursors, utilizing nucleophilic aromatic substitution (SNAr) followed by reduction and Sandmeyer-type reactions.

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# Protocol: Bromination of Deactivated Anilines (General Methodology)

Note: This protocol describes the introduction of bromine to a generic chloro-difluoroaniline scaffold, a critical step in BCDF synthesis.

Reagents:

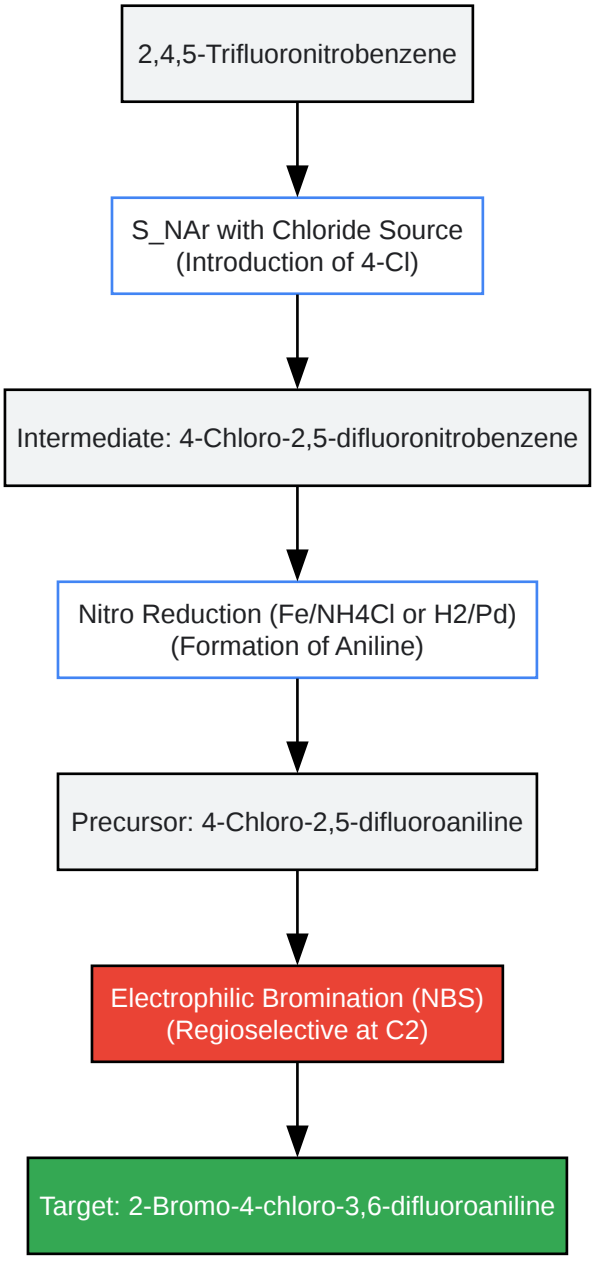
- Substrate: 4-Chloro-2,5-difluoroaniline (1.0 eq)
- Brominating Agent: N-Bromosuccinimide (NBS) (1.05 eq)
- Solvent: Acetonitrile (ACN) or DMF
- Temperature: 0°C to Room Temperature

Step-by-Step Workflow:

- Dissolution: Dissolve the aniline substrate in ACN (0.5 M concentration). Ensure the reaction vessel is shielded from light to prevent radical side reactions.
- Addition: Add NBS portion-wise over 30 minutes at 0°C. The slow addition prevents exotherms and di-bromination.
- Monitoring: Monitor by HPLC or TLC. The amino group activates the ring sufficiently for NBS to react without a Lewis acid catalyst.
- Quench: Quench with 10% aqueous sodium thiosulfate to neutralize unreacted bromine species.
- Isolation: Extract with ethyl acetate, wash with brine, dry over $Na_2SO_4$, and concentrate.
- Purification: Recrystallize from ethanol/water if necessary.

## Synthesis Pathway Diagram

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Figure 2: Logical synthetic pathway via nitro-reduction and regioselective bromination.[3][4]

# Applications in Drug Development

## "Magic Methyl" vs. Fluorine Effect

In medicinal chemistry, replacing hydrogen with fluorine (isostere) or adding fluorine to an aromatic ring significantly alters the physicochemical properties ($pK_a$, LogP) without drastically changing steric bulk.

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- Metabolic Stability: The C-F bond is highly resistant to cytochrome P450 oxidation. In BCDF, the fluorines at 3 and 6 protect the ring from metabolic attack, extending the half-life of drugs derived from this scaffold.

- pKa Modulation: The electron-withdrawing nature of the halogens (F, Cl, Br) reduces the basicity of the aniline nitrogen. This is crucial when the aniline is incorporated into kinase inhibitors, where hydrogen bonding to the hinge region of the kinase ATP-binding site is required.

## Cross-Coupling Versatility

BCDF is a "bifunctional" electrophile.

- C-Br Bond: More reactive; undergoes oxidative addition first in Pd-catalyzed reactions (Suzuki, Buchwald-Hartwig). This allows for the selective attachment of the first R-group.

- C-Cl Bond: Less reactive; remains intact during the first coupling, allowing for a second, distinct functionalization step later in the synthesis.

## References

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- Beilstein Journals. (2022). Simple synthesis of multi-halogenated alkenes from 2-bromo-2-chloro-1,1,1-trifluoroethane. Beilstein J. Org. Chem. Retrieved from [Link][5]

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